Spectroscopic Characterization of Methyl 4-(bromomethyl)cyclohexanecarboxylate: A Technical Guide

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Compound of Interest

Compound Name:	*Methyl 4-(bromomethyl)cyclohexanecarboxylate*
CAS No.:	*1331776-42-1*
Cat. No.:	*B2832832*

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This guide provides an in-depth analysis of the expected spectroscopic data for **Methyl 4-(bromomethyl)cyclohexanecarboxylate**, a key intermediate in the synthesis of various biologically active molecules. As experimental spectra for this specific compound are not readily available in public databases, this document leverages established spectroscopic principles and data from analogous structures to provide a robust, predictive characterization. This approach is designed to empower researchers, scientists, and drug development professionals in identifying and characterizing this molecule.

Introduction

Methyl 4-(bromomethyl)cyclohexanecarboxylate ($C_9H_{15}BrO_2$) is a bifunctional molecule containing a methyl ester and a bromomethyl group attached to a cyclohexane ring. This structure makes it a versatile building block, but its characterization is paramount for ensuring purity and confirming its identity in synthetic workflows. Spectroscopic techniques such as

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Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose. This guide will provide a detailed predictive analysis of the ^{1}H NMR, ^{13}C NMR, IR, and MS spectra of this compound, including a discussion of the expected data for both cis and trans isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. The analysis of both ^{1}H and ^{13}C NMR spectra allows for the unambiguous assignment of the carbon skeleton and the attached protons.

^{1}H NMR Spectroscopy: A Predictive Analysis

The ^{1}H NMR spectrum of **Methyl 4-(bromomethyl)cyclohexanecarboxylate** is expected to show distinct signals for the methyl ester protons, the bromomethyl protons, and the protons on the cyclohexane ring. The chemical shifts and multiplicities of the cyclohexane protons will be influenced by the substituent at C4 and the stereochemical relationship between the two substituents (cis or trans).

Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Assignment	Predicted Chemical Shift (δ, ppm) - trans isomer	Predicted Chemical Shift (δ, ppm) - cis isomer	Multiplicity	Integration
-$COOCH_3$	~ 3.67	~ 3.67	Singlet	3H
-CH_2Br	~ 3.25	~ 3.35	Doublet	2H
H1 (CH-$COOCH_3$)	~ 2.2-2.4	~ 2.4-2.6	Multiplet	1H
H4 (CH-CH_2Br)	~ 1.8-2.0	~ 1.9-2.1	Multiplet	1H
Cyclohexane CH_2	~ 1.2-2.1	~ 1.2-2.2	Multiplets	8H

Interpretation and Rationale:

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- -$COOCH_3$ Protons: The methyl ester protons are expected to appear as a sharp singlet around 3.67 ppm, a characteristic region for such functional groups.
- -CH_2Br Protons: The protons of the bromomethyl group are deshielded by the electronegative bromine atom and are predicted to appear as a doublet around 3.25-3.35 ppm. The coupling to the adjacent methine proton (H4) results in the doublet multiplicity.
- Cyclohexane Protons: The protons on the cyclohexane ring will appear as a series of complex multiplets in the range of 1.2-2.6 ppm. The protons on the carbons bearing the substituents (H1 and H4) will be the most deshielded of the ring protons. The exact chemical shifts and coupling constants will depend on the chair conformation of the ring and the axial/equatorial positions of the protons and substituents. A distinction between the cis and trans isomers may be possible based on the fine structure of these multiplets.

^{13}C NMR Spectroscopy: A Predictive Analysis

The proton-decoupled ^{13}C NMR spectrum will provide information about the number of unique carbon environments in the molecule. For **Methyl 4-(bromomethyl)cyclohexanecarboxylate**, seven distinct carbon signals are expected for each isomer.

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Assignment	Predicted Chemical Shift (δ, ppm)
C=O	~ 175-177
-$COOCH_3$	~ 51-52
C1 (CH-$COOCH_3$)	~ 43-45
C4 (CH-CH_2Br)	~ 40-42
-CH_2Br	~ 38-40
C2, C6, C3, C5	~ 25-35

Interpretation and Rationale:

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- Carbonyl Carbon: The ester carbonyl carbon is the most deshielded and is expected to appear at the downfield end of the spectrum, around 175-177 ppm.[1]
- Ester Methyl Carbon: The carbon of the methyl group of the ester will resonate at approximately 51-52 ppm.
- Substituted Ring Carbons: The carbons of the cyclohexane ring attached to the substituents (C1 and C4) will be deshielded compared to the other ring carbons and are predicted to appear in the 40-45 ppm range.
- Bromomethyl Carbon: The carbon of the bromomethyl group is directly attached to the electronegative bromine, leading to a predicted chemical shift in the range of 38-40 ppm.
- Unsubstituted Ring Carbons: The remaining methylene carbons of the cyclohexane ring will appear in the aliphatic region, typically between 25 and 35 ppm. Due to the substitution pattern, C2/C6 and C3/C5 will be chemically equivalent in the time-averaged spectrum.

Experimental Protocol for NMR Data Acquisition

A standardized protocol ensures the acquisition of high-quality, reproducible NMR data.

- Sample Preparation: Dissolve 5-10 mg of **Methyl 4-(bromomethyl)cyclohexanecarboxylate** in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.[2]
- Transfer to NMR Tube: Transfer the solution to a clean, dry 5 mm NMR tube.[2]
- Instrument Setup: Insert the sample into the NMR spectrometer.
- Locking and Shimming: Lock onto the deuterium signal of the $CDCl_3$ and perform automated or manual shimming to optimize the magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire the ^{1}H NMR spectrum using a standard pulse sequence. Typical parameters include a 45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.[3]
- ^{13}C NMR Acquisition: Acquire the proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans will be required to achieve an adequate signal-to-noise ratio due to the low natural

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abundance of ^{13}C.[4]

- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing the spectrum, and performing baseline correction. Calibrate the chemical shift scale to the TMS signal at 0.00 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. The IR spectrum of **Methyl 4-(bromomethyl)cyclohexanecarboxylate** is expected to be dominated by the strong absorption of the ester carbonyl group.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
2930-2850	Strong	C-H stretching (cyclohexane)
~ 1735	Strong	C=O stretching (ester)
~ 1450	Medium	CH_2 scissoring (cyclohexane)
1250-1150	Strong	C-O stretching (ester)
~ 650-550	Medium-Weak	C-Br stretching

Interpretation and Rationale:

- C-H Stretching: Strong absorptions in the 2930-2850 cm^{-1} region are characteristic of the C-H stretching vibrations of the sp^3 hybridized carbons in the cyclohexane ring.[5]
- C=O Stretching: A very strong and sharp absorption band around 1735 cm^{-1} is the most prominent feature and is indicative of the carbonyl (C=O) stretch of the saturated ester functional group.[5][6]
- C-O Stretching: Strong bands in the 1250-1150 cm^{-1} region are attributed to the C-O single bond stretching vibrations of the ester group.[5]

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- C-Br Stretching: The C-Br stretching vibration is expected to appear in the fingerprint region, typically between 650 and 550 cm^{-1}, as a medium to weak absorption.

Experimental Protocol for FT-IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient sampling technique for liquid samples.[7]

- Instrument Preparation: Ensure the FT-IR spectrometer and the ATR crystal are clean.
- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric contributions.
- Sample Application: Place a small drop of **Methyl 4-(bromomethyl)cyclohexanecarboxylate** onto the center of the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: The resulting spectrum is typically plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its identity and deduce its structure. Electron Ionization (EI) is a common technique that causes extensive fragmentation, providing a characteristic fingerprint for the molecule.[8]

Predicted Mass Spectrometry Data (Electron Ionization)

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m/z	Relative Intensity	Assignment
234/236	Low	$[M]^+$, Molecular ion ($^{12}C_9H_{15}{}^{79}BrO_2^+$ / $^{12}C_9H_{15}{}^{81}BrO_2^+$)
203/205	Medium	$[M - OCH_3]^+$
175/177	Medium	$[M - COOCH_3]^+$
155	High	$[M - Br]^+$
123	Medium	$[C_8H_{11}O]^+$
95	High	$[C_7H_{11}]^+$ (cyclohexenyl cation)
59	Medium	$[COOCH_3]^+$

Interpretation and Rationale:

- Molecular Ion: The molecular ion peak ($[M]^+$) is expected at m/z 234 and 236, corresponding to the two major isotopes of bromine (^{79}Br and ^{81}Br) in an approximate 1:1 ratio. The intensity of the molecular ion may be low due to extensive fragmentation.[9]
- Key Fragmentations:
  - Loss of a methoxy radical (-OCH_3): This would result in a fragment ion at m/z 203/205.
  - Loss of a carbomethoxy radical (-$COOCH_3$): Cleavage of the ester group would lead to a fragment at m/z 175/177.
  - Loss of a bromine radical (-Br): This is a very common fragmentation pathway for alkyl bromides and would result in an intense peak at m/z 155.
  - Fragmentation of the cyclohexane ring: The ring can undergo various cleavages, with a prominent fragment often being the cyclohexenyl cation at m/z 95.[10]
  - Ester fragmentation: A fragment corresponding to the $[COOCH_3]^+$ ion may be observed at m/z 59.

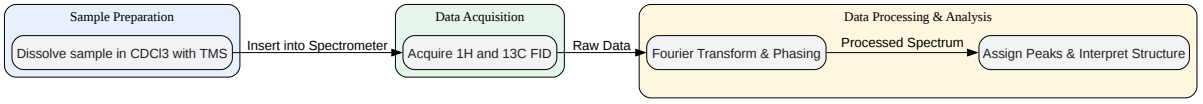
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Experimental Protocol for Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or through a gas chromatograph (GC-MS).[11]
- Ionization: The sample is vaporized and then bombarded with a beam of high-energy electrons (typically 70 eV) in the ion source.[12]
- Mass Analysis: The resulting positively charged ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole).
- Detection: The ions are detected, and a mass spectrum is generated, plotting the relative abundance of each ion versus its m/z value.

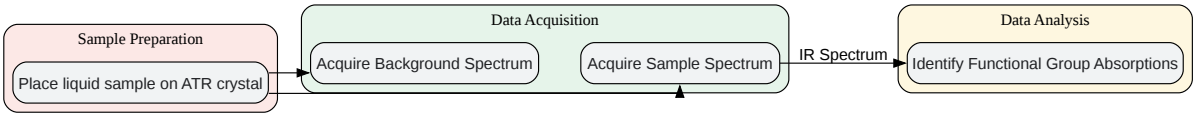
Visualizing the Workflow

The following diagrams illustrate the generalized workflows for the spectroscopic techniques described.



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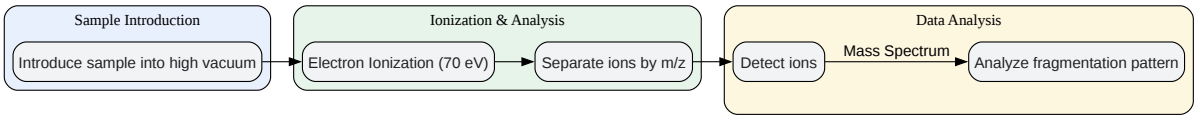
Caption: Generalized workflow for NMR spectroscopy.



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Caption: Generalized workflow for FT-IR spectroscopy.



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